

An In-Depth Technical Guide to the Structural Analysis of Methylaminoacetonitrile Sulfate

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Compound of Interest

Compound Name: Methylaminoacetonitrile sulfate

CAS No.: 33986-15-1

Cat. No.: B1418051

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This guide provides a comprehensive technical overview of the methodologies for the complete structural elucidation of **methylaminoacetonitrile sulfate**. Tailored for researchers, scientists, and professionals in drug development, this document moves beyond procedural lists to offer a deep dive into the causality behind experimental choices, ensuring a robust and validated approach to structural analysis.

Introduction: The Significance of Structural Clarity

Methylaminoacetonitrile sulfate is a small organic molecule of interest in various chemical and pharmaceutical research domains. Its precise atomic arrangement, including bond lengths, angles, and intermolecular interactions, is fundamental to understanding its chemical reactivity, physical properties, and potential biological activity. A thorough structural analysis is, therefore, a critical step in its characterization, providing the foundational data for further development and application. This guide outlines a multi-technique approach to unravel the structural intricacies of this compound.

Foundational Physicochemical Characterization

Prior to advanced structural analysis, a baseline understanding of the compound's physical and chemical properties is essential. These properties not only confirm the identity and purity of the substance but also inform the selection of appropriate analytical techniques.

Property	Value	Source(s)
Molecular Formula	C ₃ H ₈ N ₂ O ₄ S	[1]
Molecular Weight	168.17 g/mol	[1]
Appearance	White to orange to green powder to crystal	[1]
Melting Point	159.0 to 163.0 °C	[1]
CAS Number	33986-15-1	[1]

Definitive Structure Determination: Single-Crystal X-ray Crystallography

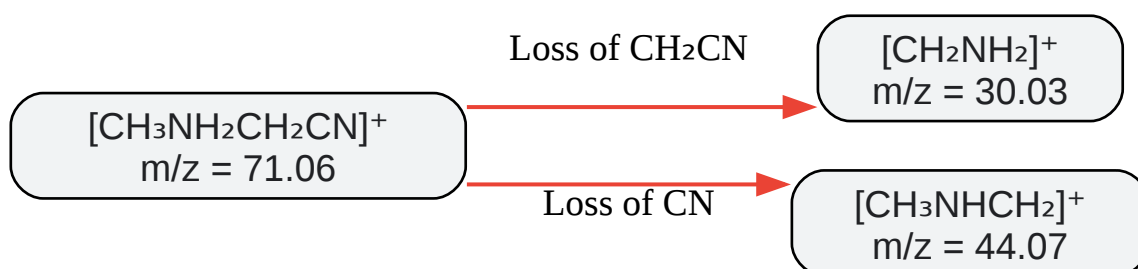
Single-crystal X-ray crystallography stands as the definitive method for determining the three-dimensional atomic arrangement of a crystalline solid.[2] This technique provides precise information on bond lengths, bond angles, and the packing of molecules within the crystal lattice.

The Rationale Behind Crystallography

For a molecule like **methyldiaminoacetone nitrile sulfate**, which exists as a salt, crystallography is invaluable. It will not only reveal the covalent structure of the methyldiaminoacetone nitrile cation but also the geometry of the sulfate anion and, crucially, the intricate network of hydrogen bonds and other non-covalent interactions that dictate the crystal's architecture.

Experimental Workflow: A Self-Validating Protocol

The process from a powdered sample to a refined crystal structure is a meticulous one, with each step designed to ensure the quality and reliability of the final model.



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Sources

- 1. METHYLAMINOACETONITRILE SULFATE CAS#: 33986-15-1 [amp.chemicalbook.com]
- 2. Comprehensive Technical Guide to Single Crystal X-Ray Diffraction Testing - Oreate AI Blog [oreateai.com]
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